

Kengaquinone discovery and origin

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Compound of Interest		
Compound Name:	Kengaquinone	
Cat. No.:	B1250891	Get Quote

Introduction to Fungal Quinones

Quinones are a class of organic compounds that are formally derived from aromatic compounds by conversion of an even number of –CH= groups into –C(=O)– groups with any necessary rearrangement of double bonds, resulting in a fully conjugated cyclic dione structure. Fungi are a prolific source of diverse quinones, including benzoquinones, naphthoquinones, and anthraquinones.[1][2][3] These secondary metabolites play various roles in the producing organisms and exhibit a wide range of biological activities, making them a subject of intense research for potential applications in medicine and industry.[2][3]

Discovery and Origin of Notable Fungal Quinones

The discovery of fungal quinones is intrinsically linked to the exploration of fungal secondary metabolites. Many of these compounds were initially identified due to their distinct pigmentation.

Table 1: Selected Fungal Quinones and Their Origin



Quinone Class	Example Compound	Producing Fungus	Year of Report/Isolation Reference
Benzoquinone	2-Hydroxy-6-methoxy- 3,5-dimethyl-1,4- benzoquinone	Phoma wasabiae	1974[1]
Naphthoquinone	Draconin Red	Scytalidium cuboideum	1995[4]
Anthraquinone	Emodin, Chrysophanol, Physcion	Rumex japonicus (plant), but also found in fungi like Aspergillus and Penicillium	Multiple reports[5]
Terphenylquinone	Atromentin	Paxillus atrotomentosus	N/A

Case Study: Naphthoquinones from Scytalidium cuboideum

The fungus Scytalidium cuboideum is known for producing a red pigment called Draconin Red, which is a naphthoquinone.[4] This fungus is of particular interest because it is used in the process of "spalting" wood, where the fungal pigments create unique coloration in the wood.[4] The discovery of stable naphthoquinone crystals from this fungus is significant for potential applications in materials science, such as in solar cells, due to the higher electrical conductivity of crystalline materials.[4]

Experimental Protocols General Isolation of Fungal Quinones

The isolation of quinones from fungal cultures is a multi-step process that typically involves extraction and chromatography.

Workflow for Fungal Quinone Isolation



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